

Comparative Guide: Mass Spectrometry Fragmentation of 5-Fluoro-2-nitrophenyl Esters

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Compound of Interest

Compound Name: 5-Fluoro-2-nitrophenyl 2,6-difluorobenzoate

CAS No.: 219689-91-5

Cat. No.: B2979815

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Executive Summary

In the landscape of bioconjugation, 5-Fluoro-2-nitrophenyl (5-FNP) esters represent a strategic alternative to the ubiquitous N-hydroxysuccinimide (NHS) and Pentafluorophenyl (PFP) esters. While NHS esters suffer from rapid hydrolysis in aqueous buffers and PFP esters can be sterically demanding, 5-FNP esters offer a balance of reactivity and hydrolytic stability.^[1]

For the analytical chemist, however, 5-FNP esters present a unique mass spectrometric (MS) profile driven by the ortho-nitro effect. Unlike the purely inductive fragmentation of PFP esters, 5-FNP derivatives undergo specific mechanistic rearrangements facilitated by the proximity of the nitro group to the ester linkage. This guide dissects these fragmentation pathways to enable precise structural elucidation and impurity profiling.

The Chemistry of 5-FNP Esters

Before analyzing the spectra, one must understand the structural determinants of fragmentation.^[2]

- **Core Structure:** A phenol ring substituted with a nitro group at the ortho (2-) position and a fluorine atom at the meta (5-) position relative to the hydroxyl.
- **Reactivity:** The electron-withdrawing nitro and fluoro groups activate the ester carbonyl for nucleophilic attack (e.g., by primary amines).
- **MS Relevance:** The ortho-nitro group is not merely an activator; it is a "reactive center" inside the mass spectrometer collision cell, facilitating oxygen transfer and distinct neutral losses.

Comparative Fragmentation Analysis

This section objectively compares 5-FNP against the industry standards (NHS and PFP) using Electrospray Ionization (ESI) and Collision-Induced Dissociation (CID).

Diagnostic Ion Table

Feature	NHS Ester	PFP Ester	5-FNP Ester
Leaving Group Mass (Neutral)	115.03 Da (N-hydroxysuccinimide)	183.99 Da (Pentafluorophenol)	157.02 Da (5-Fluoro-2-nitrophenol)
Primary Positive Mode Loss	(Loss of HONSu)	(Loss of PFP-OH)	(Loss of 5-FNP-OH)
Diagnostic Negative Ion	114 (Deprotonated NHS)	183 (Pentafluorophenolate)	156 (5-Fluoro-2-nitrophenolate)
Secondary Fragment Ions	70, 98 (Ring opening)	163 (Loss of F from phenol)	110 (Loss of), 126 (Loss of NO)
Hydrolytic Stability (pH 7.5)	Low (min to hours)	High (hours)	Medium-High (Superior to NHS)

The "Ortho-Effect" Mechanism

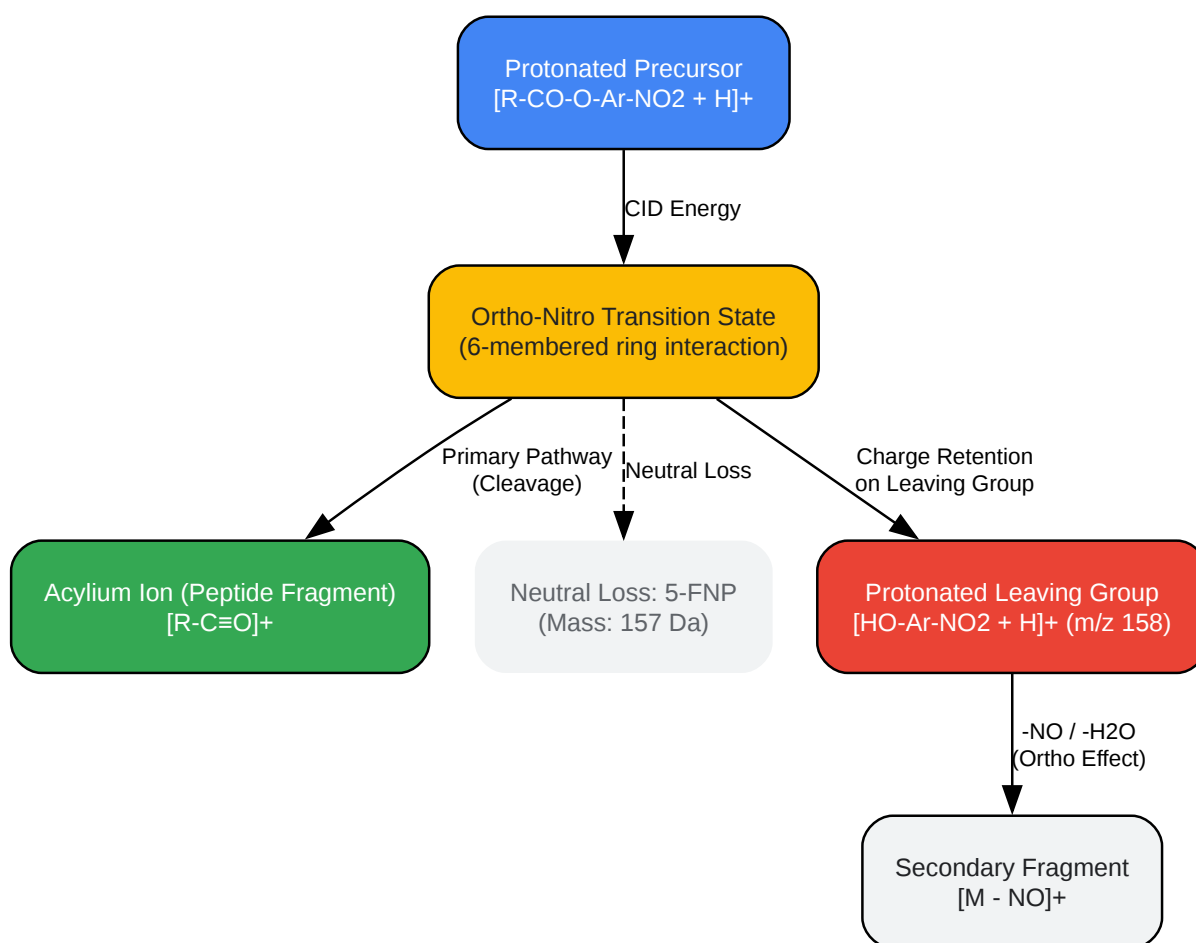
Unlike PFP, which fragments primarily via simple bond cleavage, 5-FNP esters exhibit the ortho-effect. In the gas phase, the oxygen of the nitro group can interact with the ester carbonyl or the alpha-hydrogens of the acyl chain.

Key Insight: In positive ion mode (ESI+), the most abundant peak is often the acylium ion () resulting from the cleavage of the ester bond. However, look for the diagnostic doublet in the low mass range of the MS/MS spectrum:

- 157: Protonated 5-fluoro-2-nitrophenol.
- 140: Loss of OH/Water driven by the nitro group interaction (characteristic of ortho-nitro compounds).

Visualization of Fragmentation Pathways[5][6][7]

The following diagram illustrates the competing fragmentation pathways for a generic 5-FNP ester ().



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Figure 1: Mechanistic pathway showing the generation of the acylium ion (primary bio-conjugation marker) and the charge-retained leaving group, which undergoes secondary fragmentation typical of ortho-nitro aromatics.[3][4]

Experimental Protocol: LC-MS Characterization

This protocol is designed to validate the identity of a 5-FNP ester synthesized from a carboxylic acid (e.g., a peptide or linker).

Materials

- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μ m).

Step-by-Step Workflow

- Sample Preparation:
 - Dissolve the 5-FNP ester in anhydrous acetonitrile or DMSO to a concentration of 0.1 mg/mL.
 - Critical: Do not use alcohols (MeOH/EtOH) or primary amine buffers, as they will react with the active ester (transesterification or aminolysis) immediately.
- LC Gradient:
 - Start at 5% B. Ramp to 95% B over 8 minutes. Hold for 2 minutes.
 - Note: 5-FNP esters are hydrophobic; expect elution later than the corresponding free acid.
- MS Settings (Q-TOF or Orbitrap):
 - Ionization: ESI Positive (for peptide backbone) and ESI Negative (for leaving group confirmation).
 - Source Temp: 300°C.
 - Collision Energy (CE): Stepped CE (20, 35, 50 eV) is recommended to observe both the intact molecular ion and the fragmentation products.
- Data Analysis (Self-Validation):
 - Check 1 (Precursor): Identify

or

.
 - Check 2 (Neutral Loss): Calculate

.
Does this mass correspond to your carboxylic acid acylium ion?

- Check 3 (Negative Mode): Extract ion chromatogram (XIC) for

156.01 (the 5-fluoro-2-nitrophenolate anion). Its presence confirms the active ester is intact and not just the free acid.

References

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